

Application Notes: Butyl Decyl Adipate in Solvent-Based Adhesive Formulations

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Compound of Interest

Compound Name: Butyl decyl adipate

Cat. No.: B12647238

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Introduction

Solvent-based adhesives are integral to a multitude of applications, from industrial assembly to medical devices. The performance of these adhesives is critically dependent on their formulation, which often includes plasticizers to enhance flexibility, durability, and adhesion.

Butyl decyl adipate (BDA) is a high-performance adipate ester plasticizer that offers significant advantages in solvent-based adhesive systems. Its unique molecular structure provides an excellent balance of properties, including high plasticizing efficiency, low volatility, and superior low-temperature performance.

These application notes provide a comprehensive overview of the utility of **butyl decyl adipate** in solvent-based adhesive formulations. We will explore its impact on key adhesive properties, present a typical formulation, and provide detailed protocols for performance evaluation.

Key Features and Benefits of Butyl Decyl Adipate

Butyl decyl adipate serves as a primary plasticizer, imparting a range of beneficial properties to solvent-based adhesive formulations:

- **Enhanced Flexibility and Elongation:** BDA effectively reduces the glass transition temperature (T_g) of the polymer matrix, resulting in a more flexible adhesive film with

increased elongation. This is crucial for applications involving substrates that undergo movement or temperature fluctuations.

- Improved Adhesion to Various Substrates: By softening the adhesive polymer, **butyl decyl adipate** promotes better wetting of the substrate surface, leading to improved peel strength and tack.[\[1\]](#)[\[2\]](#)
- Excellent Low-Temperature Performance: Adipate plasticizers are well-known for their ability to maintain adhesive flexibility at low temperatures, preventing embrittlement and bond failure in cold environments.[\[3\]](#)
- Good Compatibility: **Butyl decyl adipate** exhibits good compatibility with a wide range of polymers commonly used in solvent-based adhesives, including acrylics, polychloroprene, and polyurethanes.
- Low Volatility: Compared to some smaller molecule plasticizers, BDA has lower volatility, which contributes to a more stable adhesive formulation and reduced volatile organic compound (VOC) emissions during application and curing.[\[1\]](#)

Representative Solvent-Based Adhesive Formulation

This section provides a typical starting point formulation for a solvent-based acrylic pressure-sensitive adhesive (PSA). The concentration of **butyl decyl adipate** can be varied to achieve the desired balance of properties.

Table 1: Representative Solvent-Based Acrylic PSA Formulation

Component	Function	Weight Percentage (%)
Acrylic Copolymer (e.g., 2-EHA/MMA/AA)	Base Polymer	40 - 50
Toluene/Ethyl Acetate Blend (1:1)	Solvent	40 - 55
Butyl Decyl Adipate	Plasticizer	0 - 15
Tackifier Resin (e.g., Rosin Ester)	Tack Enhancer	5 - 10
Crosslinking Agent (e.g., Isocyanate)	Cohesion Builder	0.1 - 0.5
Antioxidant	Stabilizer	0.1 - 0.5

Performance Data

The addition of **butyl decyl adipate** to a solvent-based adhesive formulation has a quantifiable impact on its performance characteristics. The following tables summarize the expected effects based on typical performance data for adipate plasticizers in acrylic adhesives.

Table 2: Effect of **Butyl Decyl Adipate** Concentration on Adhesive Properties

Butyl Decyl Adipate (%)	Viscosity (cP)	180° Peel Adhesion (N/25mm)	Loop Tack (N/25mm)	Shear Strength (hours)
0	2500	8.5	7.0	> 24
5	2350	9.8	8.5	20
10	2200	11.2	10.0	15
15	2050	10.5	9.2	10

Note: The data presented in this table is representative of the expected performance trends when incorporating an adipate plasticizer into a solvent-based acrylic adhesive. Actual results

may vary depending on the specific formulation and substrate.

Experimental Protocols

Detailed methodologies for evaluating the performance of solvent-based adhesives incorporating **butyl decyl adipate** are provided below. These protocols are based on established ASTM standards.

Viscosity Measurement

Based on ASTM D1084, Method B

This protocol describes the determination of the viscosity of the liquid adhesive.

Apparatus:

- Rotational viscometer (e.g., Brookfield viscometer)
- Appropriate spindle for the expected viscosity range
- Constant temperature water bath
- Beaker

Procedure:

- Equilibrate the adhesive sample to a constant temperature (e.g., 25 ± 1 °C) in the water bath.
- Select a spindle and rotational speed that will result in a torque reading between 10% and 90% of the viscometer's scale.
- Immerse the spindle into the adhesive sample up to the immersion mark.
- Allow the viscometer to rotate for a specified period (e.g., 1 minute) to achieve a stable reading.
- Record the viscosity reading in centipoise (cP) or Pascal-seconds (Pa·s).

180° Peel Adhesion

Based on ASTM D3330/D3330M, Method A

This test measures the force required to peel a pressure-sensitive tape from a standard test panel at a 180° angle.

Apparatus:

- Tensile testing machine with a load cell
- Stainless steel test panels
- 2 kg rubber-covered roller
- Cutter for preparing 25 mm wide specimens
- Cleaning solvents (e.g., heptane, isopropanol)

Procedure:

- Clean the test panels thoroughly with the recommended solvents and allow them to dry completely.
- Coat the adhesive onto a suitable backing film (e.g., 2 mil PET) and allow the solvent to evaporate completely in a controlled environment.
- Cut the coated film into 25 mm wide test strips.
- Apply the test strip to the cleaned stainless steel panel, leaving a small tab at one end.
- Roll over the applied strip twice in each direction with the 2 kg roller to ensure intimate contact.
- Condition the prepared panel for a specified dwell time (e.g., 20 minutes) at standard conditions (23 ± 2 °C and $50 \pm 5\%$ relative humidity).
- Fold the tab of the test strip back at a 180° angle and clamp the panel in the lower jaw and the free end of the tape in the upper jaw of the tensile tester.

- Initiate the test at a peel rate of 300 mm/min.
- Record the average force required to peel the tape from the panel over a specified distance.
- Express the result in Newtons per 25 mm (N/25mm).

Loop Tack

Based on ASTM D6195, Method A

This method measures the instantaneous adhesion or "tack" of a pressure-sensitive adhesive.

Apparatus:

- Tensile testing machine with a load cell
- 1-inch by 1-inch stainless steel test probe
- Cutter for preparing 25 mm wide specimens

Procedure:

- Prepare a 25 mm wide strip of the adhesive-coated film.
- Form the strip into a loop with the adhesive side facing outwards.
- Clamp the ends of the loop in the upper jaw of the tensile tester.
- Position the stainless steel probe in the lower jaw.
- Bring the loop down to make contact with the probe at a controlled rate (e.g., 300 mm/min) over a defined contact area.
- Immediately reverse the direction of the crosshead at the same speed.
- Record the maximum force required to separate the loop from the probe.
- Express the result in Newtons per 25 mm (N/25mm).^[4]^[5]

Shear Strength (Holding Power)

Based on ASTM D3654/D3654M, Procedure A

This test determines the ability of a pressure-sensitive tape to resist a static shear force.

Apparatus:

- Shear test stand with a rack for holding test panels at a slight angle from the vertical (e.g., 2°).
- Stainless steel test panels.
- Standard test weights (e.g., 1 kg).
- 2 kg rubber-covered roller.
- Timing device.

Procedure:

- Prepare a 25 mm wide test strip of the adhesive-coated film.
- Apply a 25 mm by 25 mm area of the test strip to a cleaned stainless steel panel.
- Roll over the applied area twice in each direction with the 2 kg roller.
- Allow the assembly to condition for a specified dwell time (e.g., 20 minutes).
- Hang the test panel in the shear test stand.
- Attach the specified weight to the free end of the tape.
- Start the timer and record the time it takes for the tape to fail (i.e., pull away from the panel).
- If the tape has not failed after a predetermined time (e.g., 24 hours), the test can be terminated.
- Report the time to failure in hours.

Visualizations

Caption: Workflow for formulating and testing solvent-based adhesives with **Butyl Decyl Adipate**.

Caption: Logical relationships of **Butyl Decyl Adipate**'s effect on adhesive properties.

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